

Application Notes and Protocols for Assessing DJ-1-IN-1 Target Engagement

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Compound of Interest

Compound Name: **DJ-1-IN-1**
Cat. No.: **B367212**

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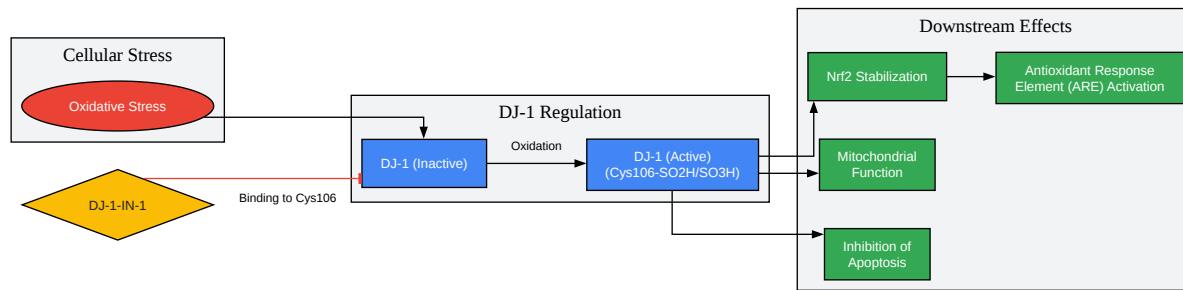
Audience: Researchers, scientists, and drug development professionals.

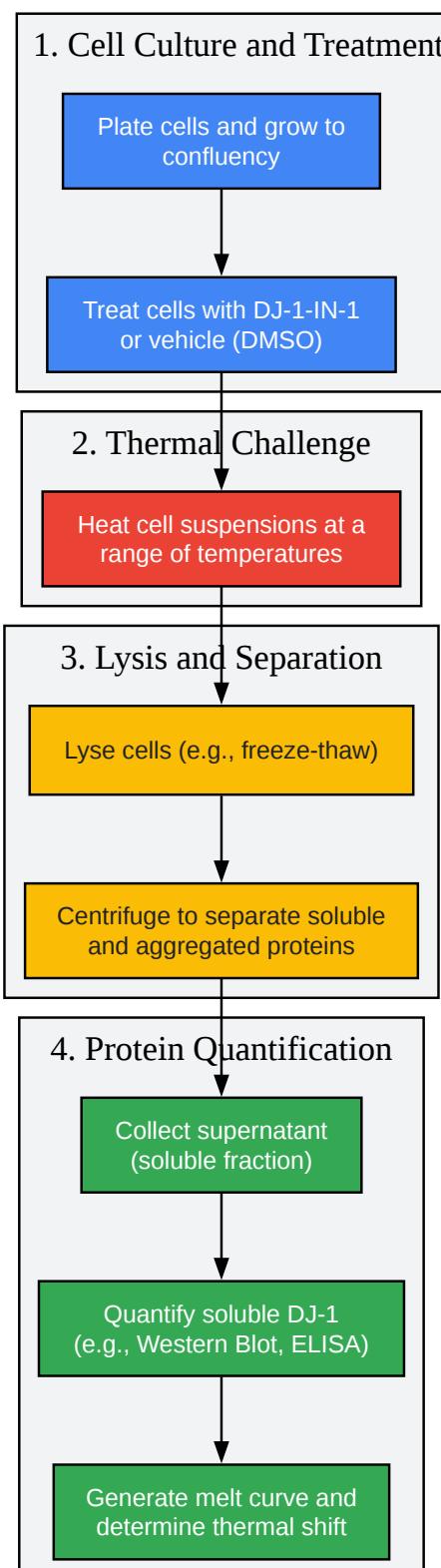
Introduction

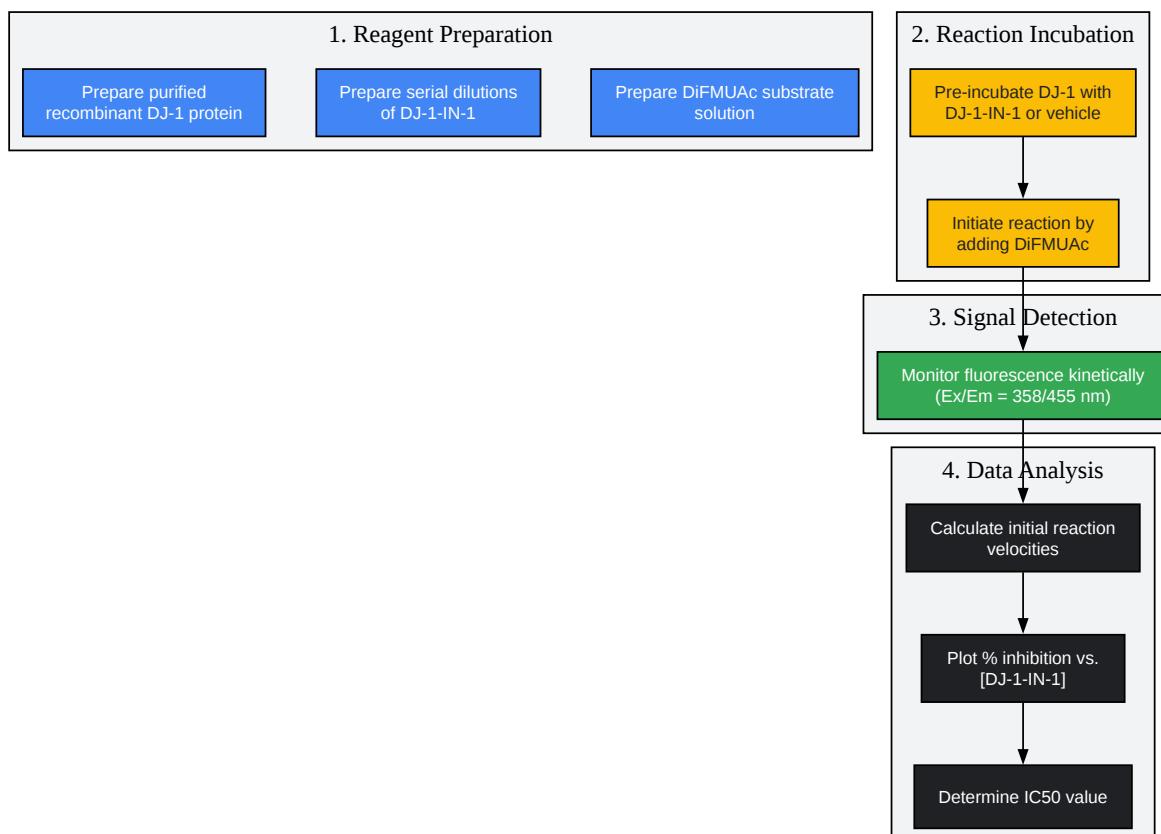
DJ-1 (also known as PARK7) is a multifunctional protein implicated in a variety of cellular processes, including transcriptional regulation, response to oxidative stress, and mitochondrial function.^{[1][2][3]} Its dysregulation is associated with several pathologies, including Parkinson's disease and cancer, making it an attractive therapeutic target.^{[1][2]} **DJ-1-IN-1** is a small molecule inhibitor designed to modulate the activity of DJ-1. Validating the direct interaction of **DJ-1-IN-1** with its intended target within the complex cellular environment is a critical step in its development as a chemical probe or therapeutic agent.

These application notes provide a detailed protocol for assessing the target engagement of **DJ-1-IN-1** with DJ-1, utilizing both biochemical and cellular assays. The primary methods described are a fluorescence-based enzymatic assay to measure the inhibition of DJ-1's catalytic activity and the Cellular Thermal Shift Assay (CETSA) to confirm direct binding in a cellular context.

Signaling Pathways and Experimental Workflows







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References

- 1. DJ-1 as a Therapeutic Target Against Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. DJ-1 as a human oncogene and potential therapeutic target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Knockdown of DJ-1 Resulted in a Coordinated Activation of the Innate Immune Antiviral Response in HEK293 Cell Line - PMC [pmc.ncbi.nlm.nih.gov]
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